

Essential Safety and Logistics for Handling ART0380

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ART0380
CAS No.: 2267316-76-5
Cat. No.: B15620159

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of investigational compounds like **ART0380** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Personal Protective Equipment (PPE)

While the safety data sheet for **ART0380** states that it is not classified as a hazardous substance or mixture, it is prudent to handle it with full personal protective equipment.^[1] The following table summarizes the recommended PPE for handling **ART0380**.

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material.
Eye/Face Protection	Safety glasses with side-shields or goggles	Ensure full coverage to prevent splashes.
Skin and Body Protection	Laboratory coat	To protect personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area	Avoid breathing dust or aerosols. ^[1] If dust or aerosol formation is likely, a NIOSH-approved respirator may be necessary.

Operational Plan: Safe Handling of ART0380

A systematic approach to handling **ART0380** will minimize exposure risk and ensure the integrity of the compound.

1. Preparation and Work Area Setup:

- Designate a specific area for handling **ART0380**.
- Ensure a safety shower and eye wash station are readily accessible.^[1]
- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any dust or aerosols.^[1]

2. Handling the Compound:

- Before handling, ensure all required PPE is worn correctly.
- Avoid direct contact with the skin, eyes, and clothing.^[1]
- When weighing or transferring the solid compound, take care to prevent the formation of dust.

- For creating solutions, add the solvent to the solid slowly to avoid splashing.

3. Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area away from direct sunlight and sources of ignition.[\[1\]](#)
- Recommended storage temperatures are:
 - Powder: -20°C for 3 years, 4°C for 2 years.[\[1\]](#)
 - In solvent: -80°C for 6 months, -20°C for 1 month.[\[1\]](#)[\[2\]](#)


Disposal Plan

Proper disposal of **ART0380** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- Unused Compound: Dispose of the chemical in accordance with federal, state, and local regulations. Do not allow the product to enter drains or water courses.
- Contaminated Materials: Items such as gloves, pipette tips, and empty containers that have come into contact with **ART0380** should be considered contaminated.
 - Absorb any spills with an inert material like diatomite or universal binders.[\[1\]](#)
 - Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
 - Dispose of all contaminated materials as hazardous waste according to institutional and regulatory guidelines.[\[1\]](#)

ART0380 Handling Workflow

The following diagram illustrates the key steps for the safe handling of **ART0380** from receipt to disposal.




[Click to download full resolution via product page](#)

ART0380 Safe Handling Workflow

Mechanism of Action: ATR Kinase Inhibition

ART0380 is a potent and selective inhibitor of the Ataxia-Telangiectasia and Rad3-related (ATR) kinase.[2][3] ATR is a critical component of the DNA damage response (DDR) pathway, which is activated by single-stranded DNA breaks and replication stress. By inhibiting ATR, **ART0380** prevents the cell from repairing DNA damage, which can lead to cell death, particularly in cancer cells that have defects in other DDR pathways, such as those with mutations in the ATM gene.[4]

The following diagram illustrates the simplified signaling pathway of ATR and the point of inhibition by **ART0380**.



[Click to download full resolution via product page](#)

*Simplified ATR Signaling Pathway and **ART0380** Inhibition*

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- [2. medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- [3. selleckchem.com](https://selleckchem.com) [selleckchem.com]
- [4. alnodesertib](https://artios.com) (ATR inhibitor) - Artios Pharma [artios.com]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling ART0380]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15620159/docs#essential-safety-and-logistics-for-handling-art0380>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check